

Personal protective equipment for handling 1-(3-(Hydroxymethyl)piperidin-1-yl)ethanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(3-(Hydroxymethyl)piperidin-1-yl)ethanone

Cat. No.: B060776

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Essential Safety and Handling Guide for 1-(3-(Hydroxymethyl)piperidin-1-yl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **1-(3-(Hydroxymethyl)piperidin-1-yl)ethanone** (CAS No. 170302-87-1). Adherence to these protocols is essential for ensuring a safe laboratory environment. The following procedures are based on best practices for handling similar chemical compounds and should be supplemented by a thorough review of the specific Safety Data Sheet (SDS) if available.

Chemical and Physical Properties

A summary of the key identifiers for **1-(3-(Hydroxymethyl)piperidin-1-yl)ethanone** is provided below.

| Identifier | Value |
|-------------------|-------------------|
| CAS Number | 170302-87-1[1] |
| Molecular Formula | C8H15NO2[1] |
| Molecular Weight | 157.213 g/mol [1] |

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-(3-(Hydroxymethyl)piperidin-1-yl)ethanone** to minimize exposure and ensure personal safety.

| Equipment | Specification |
|--------------------------|---|
| Eye Protection | Safety goggles with side-shields or a face shield. [2] |
| Hand Protection | Protective, chemical-resistant gloves (e.g., nitrile). [2] |
| Skin and Body Protection | Impervious clothing, such as a lab coat. |
| Respiratory Protection | A suitable respirator should be used if ventilation is inadequate or if aerosols or dust are generated. [2] |

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following experimental protocol is necessary to ensure the safe handling of **1-(3-(Hydroxymethyl)piperidin-1-yl)ethanone**.

- Engineering Controls: All handling of this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#) Ensure that a safety shower and eye wash station are readily accessible.[\[3\]](#)
- Personal Protective Equipment (PPE) Check: Before handling, inspect all PPE for integrity. Don gloves, a lab coat, and eye protection.
- Chemical Handling:
 - Avoid inhalation, ingestion, and contact with skin and eyes.[\[3\]](#)
 - Do not generate dust or aerosols.
 - Use non-sparking tools and take precautionary measures against static discharge.[\[3\]](#)

- **Storage:** Store the compound in a tightly sealed container in a cool, well-ventilated area away from direct sunlight and ignition sources.^[3] Recommended storage is between 2-8°C.^[3]
- **After Handling:** Wash hands and any exposed skin thoroughly after handling. Remove and launder contaminated clothing before reuse.

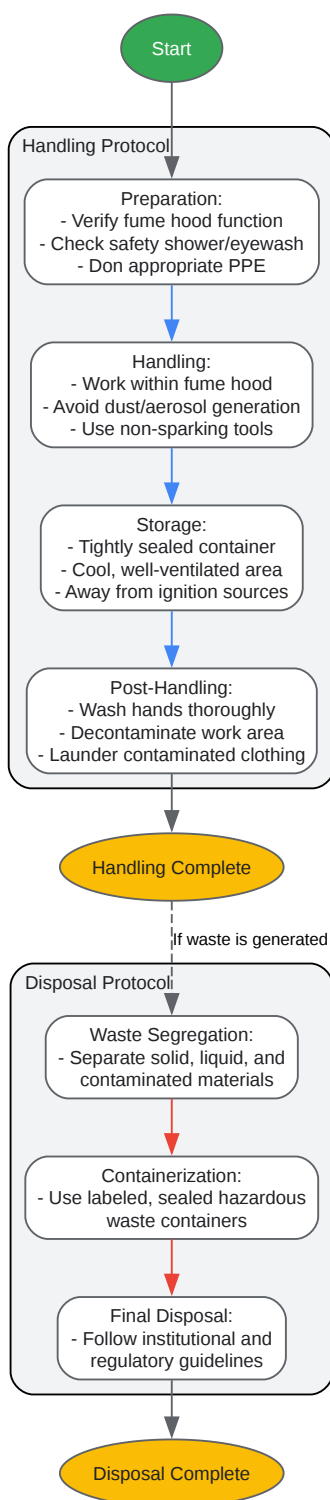
Disposal Plan: Step-by-Step Waste Management

Proper disposal of **1-(3-(Hydroxymethyl)piperidin-1-yl)ethanone** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:**
 - **Solid Waste:** Collect unused or contaminated solid compound in a dedicated, clearly labeled, and sealed hazardous waste container.
 - **Liquid Waste:** Solutions containing the compound should be collected in a separate, labeled hazardous waste container for organic solvents.
 - **Contaminated Materials:** All materials that have come into contact with the compound (e.g., pipette tips, gloves, weighing paper) must be disposed of as hazardous waste in the designated solid waste container.
- **Container Management:**
 - Ensure all waste containers are in good condition and compatible with the chemical.
 - Label all containers with "Hazardous Waste," the full chemical name, and associated hazard warnings.
 - Keep waste containers closed except when adding waste.
- **Final Disposal:** Dispose of all waste in accordance with local, state, and federal regulations.^[2] Do not allow the product to enter drains or sewage systems.^[2]^[4]

Visual Safety Protocol

The following flowchart illustrates the essential steps for the safe handling and disposal of **1-(3-(Hydroxymethyl)piperidin-1-yl)ethanone**.



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Caption: Workflow for safe handling and disposal of **1-(3-(Hydroxymethyl)piperidin-1-yl)ethanone**.

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